

A Comprehensive Spectroscopic Guide to Bromomethylenecyclohexane for Advanced Drug Development

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Compound of Interest

Compound Name: *Bromomethylenecyclohexane*

CAS No.: *1121-49-9*

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In the landscape of pharmaceutical research and drug development, the precise structural elucidation of novel molecular entities is paramount. **Bromomethylenecyclohexane**, a versatile building block in organic synthesis, presents a unique spectroscopic profile that, when expertly interpreted, provides unambiguous confirmation of its structure. This guide offers an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **bromomethylenecyclohexane**, grounded in fundamental principles and practical insights for the modern researcher.

The Structural Significance of Bromomethylenecyclohexane

Bromomethylenecyclohexane (C₇H₁₁Br) is a functionalized cycloalkane with an exocyclic double bond.^[1] This structural motif is of significant interest in medicinal chemistry, offering a scaffold for the introduction of various pharmacophores. The bromine atom provides a reactive handle for a multitude of chemical transformations, including nucleophilic substitutions and cross-coupling reactions, making it a valuable intermediate in the synthesis of complex

molecular architectures. Accurate spectroscopic characterization is the cornerstone of ensuring the purity and identity of this key starting material, thereby guaranteeing the integrity of subsequent synthetic steps.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Portrait of the Molecular Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of a molecule.

^1H NMR Spectroscopy: Mapping the Proton Environment

While a publicly available ^1H NMR spectrum for **bromomethylenecyclohexane** is not readily found in the searched literature, we can predict its key features based on the chemical structure and data from similar compounds. The proton NMR spectrum is expected to be complex due to the conformational flexibility of the cyclohexane ring and the presence of multiple, distinct proton environments.

Expected Chemical Shifts and Multiplicities:

Protons	Expected Chemical Shift (δ , ppm)	Multiplicity	Rationale
=CH ₂ (vinylic)	5.5 - 6.0	Singlet (or two closely spaced doublets)	The two protons on the exocyclic double bond are diastereotopic and would ideally appear as two distinct signals. However, they may appear as a singlet if the chemical shift difference is small. Their deshielded nature is due to the sp ² hybridization of the carbon and the anisotropic effect of the double bond.
-CH ₂ - (allylic, adjacent to C=)	~2.2 - 2.5	Multiplet	These protons are in an allylic position, which slightly deshields them. They will be coupled to the adjacent methylene protons.
-CH ₂ - (cyclohexyl)	~1.5 - 1.8	Multiplet	These are the standard methylene protons of the cyclohexane ring. The broad multiplet arises from complex spin-spin coupling with neighboring protons.

The interpretation of the ^1H NMR spectrum requires careful consideration of the chair-like conformations of the cyclohexane ring, which can lead to broadening of signals at room temperature. Variable temperature NMR studies could potentially resolve some of the complex multiplets by slowing down the rate of conformational exchange.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

The ^{13}C NMR spectrum provides a direct count of the number of unique carbon atoms in a molecule and offers valuable information about their hybridization and chemical environment. The following table summarizes the expected and reported ^{13}C NMR data for **bromomethylenecyclohexane**.^[1]

Carbon Atom	Expected Chemical Shift (δ , ppm)	Rationale
C=CH ₂ (quaternary)	140 - 150	The sp ² hybridized carbon of the exocyclic double bond, being quaternary, will be significantly deshielded.
=CH ₂ (vinylic)	110 - 120	The sp ² hybridized methylene carbon of the exocyclic double bond.
C-Br	30 - 40	The carbon atom directly attached to the electronegative bromine atom is deshielded.
-CH ₂ - (cyclohexyl)	25 - 35	The sp ³ hybridized methylene carbons of the cyclohexane ring. Multiple signals are expected due to their different positions relative to the double bond and bromine atom.

The presence of a quaternary carbon signal in the downfield region is a key diagnostic feature for the exocyclic double bond.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Infrared spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups within a molecule. For **bromomethylenecyclohexane**, the IR spectrum will be characterized by vibrations associated with the C=C double bond, C-H bonds, and the C-Br bond.

Functional Group	Expected Wavenumber (cm ⁻¹)	Vibration Type	Significance
=C-H	3080 - 3010	Stretching	Confirms the presence of vinylic C-H bonds.
C-H (sp ³)	2950 - 2850	Stretching	Characteristic of the C-H bonds in the cyclohexane ring.
C=C	1650 - 1600	Stretching	A key indicator of the carbon-carbon double bond. The exocyclic nature may shift this peak to the lower end of the range.
C-Br	650 - 550	Stretching	Confirms the presence of the carbon-bromine bond.

The absence of a strong, broad absorption around 3300 cm⁻¹ (characteristic of O-H) and a sharp absorption around 1700 cm⁻¹ (characteristic of C=O) would confirm the purity of the sample from common oxygenated impurities.

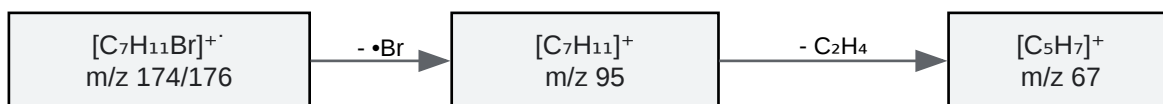
Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation Patterns

Mass spectrometry provides crucial information about the molecular weight of a compound and its fragmentation behavior upon ionization, which can be used to deduce its structure. For **bromomethylenecyclohexane**, electron ionization (EI) would likely be employed.

Key Features of the Mass Spectrum:

- **Molecular Ion Peak (M^+):** The molecular ion peak is expected to appear as a pair of peaks of nearly equal intensity at m/z 174 and 176. This is due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br are present in an approximately 1:1 ratio).^[1]
- **Key Fragmentation Pathways:** The fragmentation of **bromomethylenecyclohexane** will be driven by the stability of the resulting carbocations.
 - **Loss of Bromine:** A prominent peak will be observed at m/z 95, corresponding to the loss of a bromine radical ($[M-\text{Br}]^+$). This fragment represents the stable methylenecyclohexyl cation.
 - **Loss of HBr:** A peak at m/z 94, corresponding to the loss of a molecule of hydrogen bromide, is also expected.
 - **Cyclohexane Ring Fragmentation:** Further fragmentation of the $\text{C}_7\text{H}_{11}^+$ ion (m/z 95) will lead to smaller fragments characteristic of the cyclohexane ring, such as the loss of ethylene (C_2H_4) to give a peak at m/z 67.

The following Graphviz diagram illustrates the primary fragmentation pathway.



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Caption: Primary fragmentation of **bromomethylenecyclohexane** in EI-MS.

Experimental Protocols: A Guide to Data Acquisition

The following protocols outline the standard procedures for acquiring high-quality spectroscopic data for **bromomethylenecyclohexane**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **bromomethylenecyclohexane** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Acquire the spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Set the spectral width to approximately 16 ppm.
 - Use a 30-degree pulse angle.
 - Set the relaxation delay to 1-2 seconds.
 - Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Set the spectral width to approximately 220 ppm.
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set the relaxation delay to 2-5 seconds.
 - Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .

IR Spectroscopy

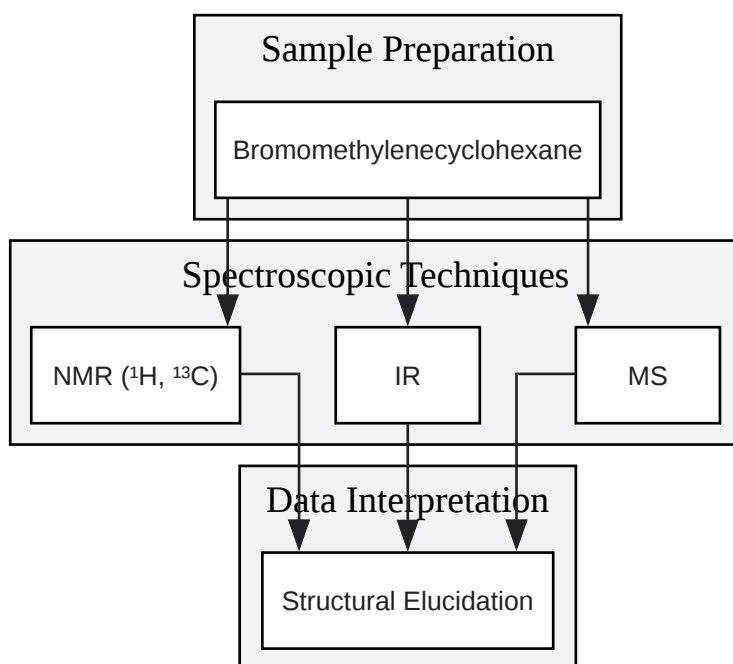
- Sample Preparation: For a liquid sample, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the clean salt plates.

- Record the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Scan in the range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a mass range of m/z 40-300 to ensure detection of the molecular ion and significant fragments.

The following diagram illustrates the general workflow for spectroscopic analysis.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

Conclusion

The comprehensive spectroscopic analysis of **bromomethylenecyclohexane**, integrating ^1H NMR, ^{13}C NMR, IR, and MS data, provides an unambiguous structural confirmation. For researchers in drug development, a thorough understanding of these techniques and their application to key synthetic intermediates is not merely a matter of analytical chemistry; it is a fundamental component of robust and reproducible scientific research. The principles and data presented in this guide serve as a practical reference for the confident characterization of this and other related molecules.

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